

# Diphlorethohydroxycarmalol: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Diphlorethohydroxycarmalol	
Cat. No.:	B1255919	Get Quote

CAS Number for Identification: 138529-04-1

This technical guide provides an in-depth overview of **Diphlorethohydroxycarmalol** (DPHC), a phlorotannin isolated from the brown alga Ishige okamurae. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this marine natural product. It consolidates key information on its biological activities, underlying molecular mechanisms, and relevant experimental protocols.

# **Chemical and Physical Properties**

**Diphlorethohydroxycarmalol** is a polyphenolic compound with the molecular formula C24H16O13 and a molecular weight of 512.4 g/mol .[1] Its chemical structure has been well-characterized.[2][3][4][5]

Property	Value	Reference
CAS Number	138529-04-1	[6][7][8]
Molecular Formula	C24H16O13	[1]
Molecular Weight	512.4 g/mol	[1]
IUPAC Name	7-(3,5-dihydroxyphenoxy)-3- (2,4,6- trihydroxyphenoxy)dibenzo-p- dioxin-1,2,6,8-tetrol	[1]



## **Biological Activities and Therapeutic Potential**

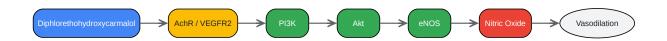
DPHC has demonstrated a range of biological activities, suggesting its potential in treating various pathological conditions. These activities include vasodilatory, anti-inflammatory, antioxidant, and anti-cancer effects.

# Signaling Pathways Modulated by Diphlorethohydroxycarmalol

DPHC exerts its biological effects by modulating several key intracellular signaling pathways. Understanding these pathways is crucial for elucidating its mechanism of action and for the development of targeted therapies.

## PI3K/Akt/eNOS Signaling Pathway

DPHC promotes vasodilation by activating the Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (Akt)/endothelial Nitric Oxide Synthase (eNOS) pathway.[2][9][10] This leads to the production of nitric oxide (NO), a key molecule in regulating blood vessel tone.



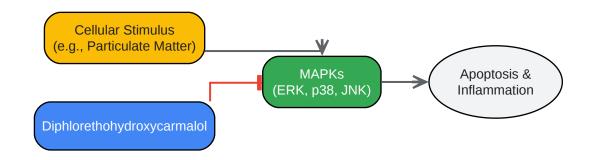
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DPHC-mediated activation of the PI3K/Akt/eNOS pathway.

## **MAPK Signaling Pathway**

DPHC has been shown to modulate the Mitogen-Activated Protein Kinase (MAPK) signaling pathway, which is involved in cellular processes such as inflammation, cell proliferation, and apoptosis.[11][12] Specifically, DPHC can inhibit the phosphorylation of key MAPK proteins like ERK, p38, and JNK in response to cellular stress.[11]



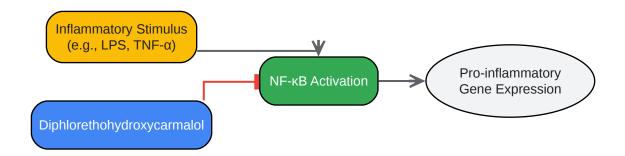


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Inhibitory effect of DPHC on the MAPK signaling pathway.

## **NF-kB Signaling Pathway**

The Nuclear Factor-kappa B (NF-κB) signaling pathway, a critical regulator of inflammatory responses, is another target of DPHC.[12][13][14] DPHC can suppress the activation of NF-κB, thereby inhibiting the expression of pro-inflammatory mediators.[14]



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DPHC-mediated inhibition of the NF-kB signaling pathway.

# **Quantitative Data Summary**

The following tables summarize the quantitative data from various experimental studies on **Diphlorethohydroxycarmalol**.

Table 1: Effects of DPHC on Cell Viability



Cell Line	DPHC Concentration (µM)	Incubation Time (h)	Cell Viability (%)	Reference
EA.hy926	6	24	No significant toxicity	[2]
EA.hy926	20	24	No significant toxicity	[2]
EA.hy926	60	24	No significant toxicity	[2]
EA.hy926	100	24	Slight decrease	[2]

Table 2: Effects of DPHC on Nitric Oxide (NO) Production

Cell Line	DPHC Concentration (μΜ)	Effect on NO Production	Reference
EA.hy926	6, 20, 60	Concentration- dependent increase	[2]

Table 3: In Vivo Vasodilatory Effects of DPHC in Zebrafish

Model	DPHC Concentration (μΜ)	Observation	Reference
Tg(flk:EGFP) Zebrafish	0.06	No significant difference	[2]
Tg(flk:EGFP) Zebrafish	0.2	No significant difference	[2]
Tg(flk:EGFP) Zebrafish	0.6	Significant increase in fluorescence intensity (vasodilation)	[2]



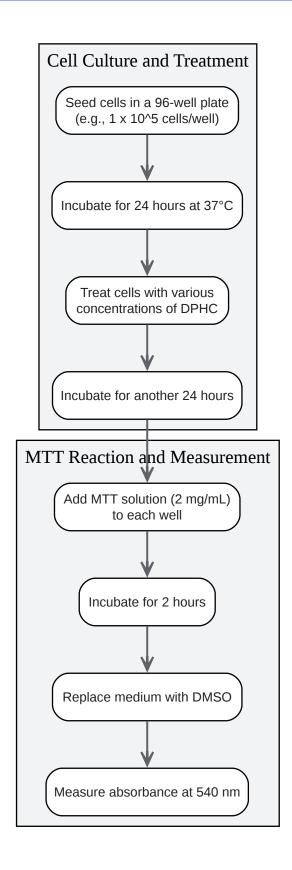
# **Experimental Protocols**

Detailed methodologies for key experiments involving **Diphlorethohydroxycarmalol** are provided below.

# **Cell Viability Assay (MTT Assay)**

This protocol is used to assess the cytotoxic effects of DPHC on cultured cells.





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Workflow for the MTT cell viability assay.



#### **Protocol Steps:**

- Seed EA.hy926 cells in a 96-well plate at a density of 1 × 10<sup>5</sup> cells/well.
- Incubate the plate at 37°C in a humidified atmosphere with 5% CO2 for 24 hours.
- Treat the cells with different concentrations of DPHC (e.g., 6, 20, 60, 100 μM) and incubate for an additional 24 hours.[2]
- Add 100 μL of MTT solution (2 mg/mL) to each well and incubate for 2 hours.[2]
- Remove the medium and add 150 μL of DMSO to dissolve the formazan crystals.
- Measure the absorbance at 540 nm using a microplate reader.[2]

### **Nitric Oxide (NO) Production Assay**

This assay quantifies the production of nitric oxide, a key indicator of eNOS activity.

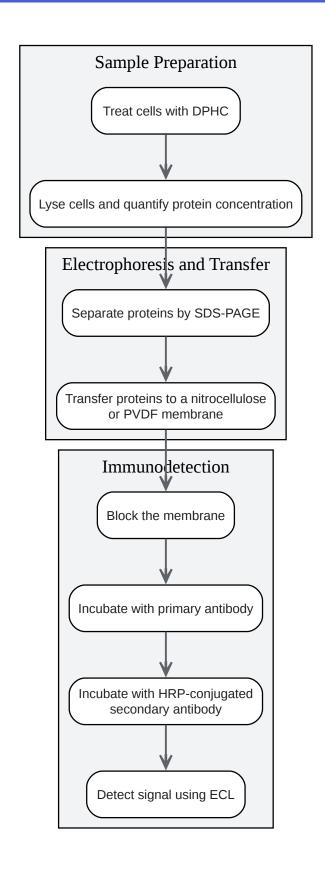
#### Protocol Steps:

- Culture endothelial cells in a suitable plate.
- Treat the cells with DPHC at desired concentrations for a specific time period.
- Collect the cell culture supernatant.
- Measure the amount of nitrite, a stable metabolite of NO, using the Griess reagent.[15] This
  involves mixing the supernatant with the Griess reagent (typically a mixture of sulfanilamide
  and N-(1-naphthyl)ethylenediamine dihydrochloride in phosphoric acid).[15]
- Measure the absorbance at a specific wavelength (e.g., 540-550 nm) and calculate the nitrite concentration using a standard curve.[16]

## **Western Blot Analysis**

This technique is used to detect and quantify the expression levels of specific proteins in the signaling pathways affected by DPHC.





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General workflow for Western blot analysis.



#### **Protocol Steps:**

- Sample Preparation: Treat cells with DPHC, harvest, and lyse them in a suitable buffer.
   Quantify the protein concentration of the lysates.[2]
- SDS-PAGE: Separate the protein lysates on a sodium dodecyl sulfate-polyacrylamide gel.[2]
- Protein Transfer: Transfer the separated proteins from the gel to a nitrocellulose or PVDF membrane.[2]
- Blocking: Block the membrane with a suitable blocking buffer (e.g., 5% non-fat dry milk in TBS-T) to prevent non-specific antibody binding.[17]
- Primary Antibody Incubation: Incubate the membrane with a primary antibody specific to the protein of interest (e.g., p-eNOS, p-Akt, p-PI3K).[2]
- Secondary Antibody Incubation: Wash the membrane and incubate it with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detection: Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and image the blot.[17]
- Quantification: Quantify the band intensities using image analysis software.

## In Vivo Vasodilation Assay in Zebrafish

This protocol utilizes a transgenic zebrafish model to assess the vasodilatory effects of DPHC in a living organism.

#### Protocol Steps:

- Animal Model: Use Tg(flk:EGFP) transgenic zebrafish, where endothelial cells express green fluorescent protein (EGFP).[2]
- Treatment: Treat zebrafish larvae at 3 days post-fertilization (dpf) with various concentrations of DPHC (e.g., 0, 0.06, 0.2, 0.6 μM).[2]



- Observation: At 7 dpf, observe the vasculature of the zebrafish larvae under a fluorescence microscope.[2]
- Analysis: Measure the fluorescence intensity of the whole body or the diameter of specific blood vessels (e.g., dorsal aorta) to quantify the extent of vasodilation.
- Ethical Considerations: All animal experiments should be conducted in accordance with the guidelines of the relevant Animal Care and Use Committee.[2]

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#### References

- 1. Diphlorethohydroxycarmalol | C24H16O13 | CID 16075395 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Diphlorethohydroxycarmalol Isolated from Ishige okamurae Exerts Vasodilatory Effects via Calcium Signaling and PI3K/Akt/eNOS Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Diphlorethohydroxycarmalol | CAS: 138529-04-1 | ChemNorm [chemnorm.com]
- 7. Diphlorethohydroxycarmalol, CasNo.138529-04-1 Henan Blight Industry Co., Ltd China (Mainland) [brightcommercial.lookchem.com]
- 8. chemexpress.cn [chemexpress.cn]
- 9. mdpi.com [mdpi.com]
- 10. Diphlorethohydroxycarmalol Isolated from Ishige okamurae Exerts Vasodilatory Effects via Calcium Signaling and PI3K/Akt/eNOS Pathway PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- 12. Diphlorethohydroxycarmalol (DPHC) Isolated from the Brown Alga Ishige okamurae Acts on Inflammatory Myopathy as an Inhibitory Agent of TNF-α PMC [pmc.ncbi.nlm.nih.gov]



- 13. mdpi.com [mdpi.com]
- 14. Diphlorethohydroxycarmalol from Ishige okamurae Suppresses Osteoclast Differentiation by Downregulating the NF-kB Signaling Pathway PMC [pmc.ncbi.nlm.nih.gov]
- 15. mjas.analis.com.my [mjas.analis.com.my]
- 16. Antiproliferative activity and nitric oxide production of a methanolic extract of Fraxinus micrantha on Michigan Cancer Foundation-7 mammalian breast carcinoma cell line PMC [pmc.ncbi.nlm.nih.gov]
- 17. bioclone.co.kr [bioclone.co.kr]
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